

1-Bromo-5,5-dimethylhydantoin mechanism of action

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Compound of Interest

Compound Name: 1-Bromo-5,5-dimethylhydantoin

Cat. No.: B1277964

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Abstract

1-Bromo-5,5-dimethylhydantoin (DBDMH) is a versatile N-halamine compound widely recognized for its potent antimicrobial properties and its utility as a brominating and oxidizing agent in organic synthesis. This technical guide provides a comprehensive exploration of the core mechanisms underpinning the multifaceted reactivity of DBDMH. We will delve into the fundamental chemical processes that govern its efficacy as a disinfectant, detailing the generation of the primary biocidal agent, hypobromous acid (HOBr), and its subsequent interactions with microbial cells. Furthermore, this guide will elucidate the mechanistic pathways through which DBDMH participates in various organic transformations, including electrophilic bromination and oxidation reactions. By synthesizing established scientific principles with practical insights, this document aims to equip researchers, scientists, and drug development professionals with a thorough understanding of DBDMH's mechanism of action, thereby facilitating its informed application in both research and industrial settings.

PART 1: The Core Directive: Unveiling the Dual Personality of DBDMH

1-Bromo-5,5-dimethylhydantoin is a stable, crystalline solid that serves as a convenient and effective source of active bromine.^[1] Its mechanism of action is fundamentally rooted in its chemical structure, specifically the polarized nitrogen-bromine (N-Br) covalent bond. This inherent electronic characteristic dictates its reactivity and allows it to function through two primary mechanistic pathways:

- **Aqueous Hydrolysis for Disinfection:** In aqueous environments, DBDMH undergoes hydrolysis to release hypobromous acid (HOBr), a powerful antimicrobial agent.^{[1][2]} This is the principal mechanism behind its widespread use as a disinfectant in water treatment and sanitation.^{[3][4]}
- **Direct & Catalytic Action in Organic Synthesis:** In organic solvents, DBDMH can act as a source of electrophilic bromine ("Br⁺") or bromine radicals, enabling a wide range of bromination and oxidation reactions.^{[5][6]} It serves as a stable and safer alternative to liquid bromine or N-bromosuccinimide (NBS) for many synthetic transformations.^{[1][7]}

This guide will dissect these two core functions, providing a detailed examination of the underlying chemical principles and their practical implications.

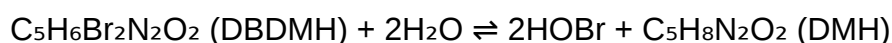
PART 2: Scientific Integrity & Logic: A Mechanistic Deep Dive

The Disinfection Mechanism: A Tale of Hydrolysis and Oxidation

The primary application of DBDMH as a biocide hinges on its ability to generate hypobromous acid in water.^[8] This process is initiated by the hydrolysis of the N-Br bond.

Upon dissolution in water, DBDMH undergoes a stepwise hydrolysis to release hypobromous acid and the parent 5,5-dimethylhydantoin (DMH) molecule.^[1]

The reaction can be summarized as follows:



This equilibrium is crucial for the sustained release of the active disinfectant. The gradual hydrolysis ensures a continuous supply of HOBr, providing long-lasting antimicrobial activity.

Experimental Protocol: Quantification of DBDMH Hydrolysis

A common method to monitor the hydrolysis and stability of DBDMH in water involves chemiluminescence.

Objective: To determine the rate of hydrolysis of DBDMH by measuring the decay of its chemiluminescent reaction with luminol.

Methodology:

- Prepare a stock solution of DBDMH in a suitable organic solvent (e.g., acetonitrile) to ensure accurate initial concentration.
- Prepare a buffered aqueous solution at a specific pH (e.g., pH 7).
- Initiate the hydrolysis by adding a known amount of the DBDMH stock solution to the buffered aqueous solution at a constant temperature.
- At specific time intervals, withdraw aliquots of the reaction mixture.
- Immediately mix the aliquot with an alkaline solution of luminol.
- Measure the intensity of the chemiluminescence produced using a luminometer.
- The decay in chemiluminescence intensity over time corresponds to the hydrolysis of DBDMH.[9]

Self-Validation: The use of a buffered solution ensures that the pH, a critical factor in hydrolysis rate, remains constant.[9] A control reaction without DBDMH should be run to account for any background luminescence.

Hypobromous acid is a potent oxidizing agent and is the primary species responsible for the biocidal activity of DBDMH.[10] Its mechanism of action against microorganisms involves several key steps:

- Cell Wall and Membrane Disruption: HOBr readily penetrates the cell walls of bacteria, fungi, and viruses.
- Oxidation of Cellular Components: Once inside the cell, HOBr oxidizes essential cellular components, including enzymes and proteins. This is achieved through the transfer of its bromine atom, which acts as a source of "Br+".[3]

- **Inhibition of Metabolic Pathways:** The oxidation of key enzymes disrupts critical metabolic pathways, such as glycolysis and cellular respiration, leading to metabolic arrest.
- **DNA Damage:** HOBr can also cause damage to nucleic acids, although this is generally considered a secondary mechanism of inactivation.

The overall disinfection process can be represented as:

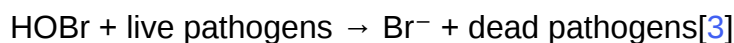
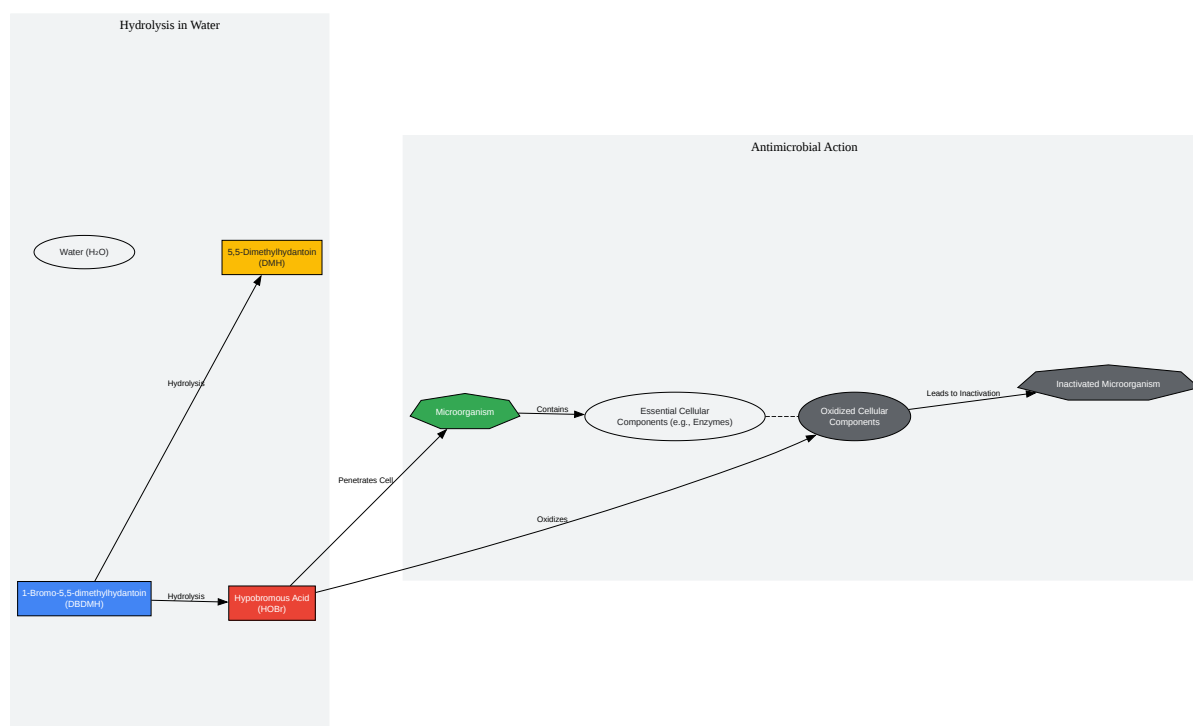


Diagram: Disinfection Mechanism of DBDMH



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Caption: Hydrolysis of DBDMH to generate hypobromous acid and subsequent microbial inactivation.

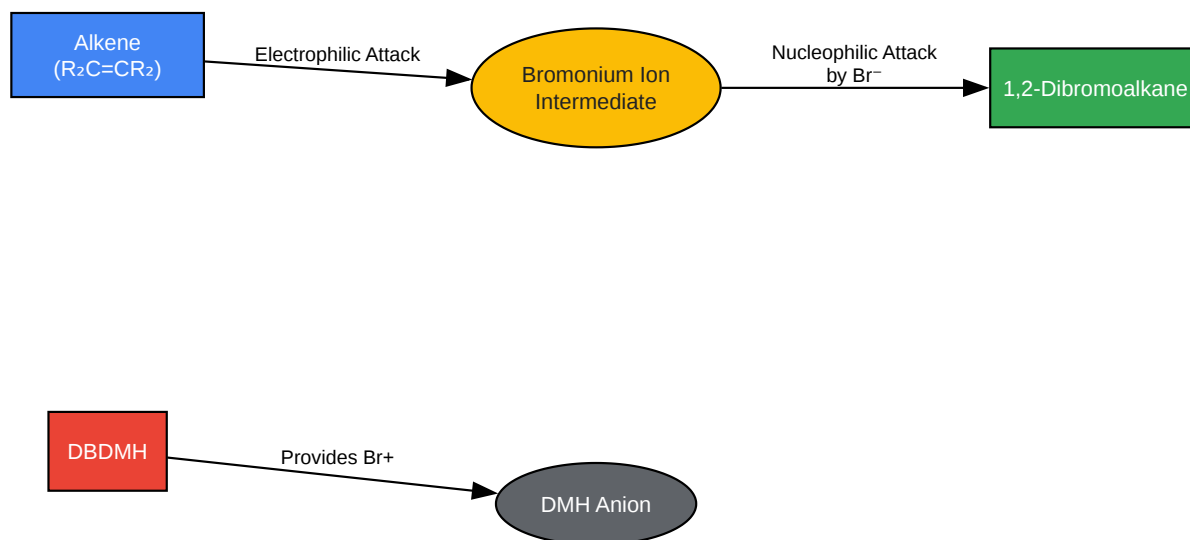
The Organic Synthesis Mechanism: A Versatile Reagent

In the realm of organic chemistry, DBDMH is a valuable reagent for a variety of transformations, primarily as a source of electrophilic bromine and as an oxidizing agent.^{[1][11]}

DBDMH is an effective reagent for the bromination of a wide range of organic substrates, including electron-rich arenes, alkenes, and alkynes.^{[1][7]} The reaction mechanism can proceed through either an electrophilic addition or substitution pathway, depending on the substrate.

For the bromination of an alkene, the mechanism involves the electrophilic attack of the "Br⁺" from DBDMH on the electron-rich double bond, forming a bromonium ion intermediate. This is followed by nucleophilic attack by the bromide ion (or another nucleophile) to yield the dibrominated product.^[7]

Diagram: Electrophilic Bromination of an Alkene



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Caption: Electrophilic addition of bromine from DBDMH to an alkene.

DBDMH is also a potent oxidizing agent, capable of oxidizing a variety of functional groups. Common applications include the oxidation of alcohols to aldehydes and ketones, and thiols to disulfides.^[12]^[13]

The oxidation of a primary alcohol to an aldehyde, for instance, is believed to proceed through the formation of an intermediate alkyl hypobromite, which then undergoes elimination to yield the carbonyl compound.

Experimental Protocol: Oxidation of a Secondary Alcohol to a Ketone

Objective: To synthesize a ketone from a secondary alcohol using DBDMH as the oxidant.

Methodology:

- Dissolve the secondary alcohol in a suitable organic solvent (e.g., dichloromethane) in a round-bottom flask.
- Add DBDMH (typically 0.5 to 1.0 equivalents) to the solution. The reaction is often carried out at room temperature.
- Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a solution of sodium thiosulfate to consume any remaining active bromine.
- Extract the product with an organic solvent, wash with brine, and dry over an anhydrous salt (e.g., MgSO_4).
- Purify the crude product by column chromatography or distillation to obtain the pure ketone.^[13]

Self-Validation: The disappearance of the starting alcohol and the appearance of the product spot on the TLC plate indicate a successful reaction. The identity and purity of the final product can be confirmed by spectroscopic methods such as NMR and IR.

PART 3: Data Presentation and Visualization

Quantitative Data Summary

The efficacy of DBDMH as a disinfectant has been demonstrated in numerous studies. The following table summarizes representative data on the reduction of common foodborne pathogens on meat surfaces.

Microorganism	Initial Population (log CFU/cm ²)	DBDMH Treatment (log reduction)	Reference
E. coli O157:H7	~6	1.6 - 2.1	[14] [15]
Salmonella	~6	0.7 - 2.3	[14] [15]
Aerobic Plate Count	~8.6	2.8 - 3.6	[14] [15]
Enterobacteriaceae	~8.6	2.8 - 3.6	[14] [15]

Note: The effectiveness of DBDMH can be influenced by factors such as concentration, contact time, temperature, and the presence of organic matter.

Conclusion

1-Bromo-5,5-dimethylhydantoin is a remarkably versatile compound with a well-defined yet multifaceted mechanism of action. Its efficacy as a disinfectant is attributed to the controlled release of hypobromous acid in aqueous solutions, which acts as a potent oxidizing agent to inactivate a broad spectrum of microorganisms. In the realm of organic synthesis, DBDMH serves as a safe and efficient reagent for a variety of bromination and oxidation reactions, proceeding through electrophilic and radical pathways. A thorough understanding of these core mechanisms is paramount for optimizing its application in diverse scientific and industrial endeavors, from ensuring water safety to advancing the synthesis of novel chemical entities.

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